

# basic chemical reactions of lead(II) sulfate

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## Compound of Interest

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An In-depth Technical Guide on the Core Chemical Reactions of **Lead(II) Sulfate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Lead(II) sulfate** ( $\text{PbSO}_4$ ) is an inorganic compound of significant industrial and academic interest, primarily due to its central role in the electrochemistry of lead-acid batteries. Despite its apparent simplicity,  $\text{PbSO}_4$  exhibits a range of chemical behaviors, including precipitation, complexation, and amphoteric reactions. Its low aqueous solubility is a defining characteristic, governing many of its applications and environmental fate. This document provides a comprehensive overview of the fundamental chemical reactions of **lead(II) sulfate**, supported by quantitative data, detailed experimental protocols, and logical diagrams to elucidate its reaction pathways.

## Physicochemical Properties of Lead(II) Sulfate

**Lead(II) sulfate** is a white, crystalline solid that is poorly soluble in water.<sup>[1][2]</sup> It is also known by other names such as anglesite, fast white, and milk white.<sup>[1][3]</sup> The key physicochemical properties of  $\text{PbSO}_4$  are summarized in the table below.

Property	Value	Reference
Chemical Formula	PbSO <sub>4</sub>	[1][3]
Molar Mass	303.26 g/mol	[1]
Appearance	White solid	[1][3]
Density	6.29 g/cm <sup>3</sup>	[1]
Melting Point	1,087 °C (decomposes)	[1][3]
Solubility in Water	0.00425 g/100 mL (25 °C)	[1]
Solubility Product (K <sub>sp</sub> )	2.13 x 10 <sup>-8</sup> (20 °C)	[1][3]
Crystal Structure	Orthorhombic	[1][3]
Std Enthalpy of Formation (ΔfH <sub>298</sub> <sup>⊖</sup> )	-920 kJ·mol <sup>-1</sup>	[1]
Std Molar Entropy (S <sub>298</sub> <sup>⊖</sup> )	149 J·mol <sup>-1</sup> ·K <sup>-1</sup>	[1]

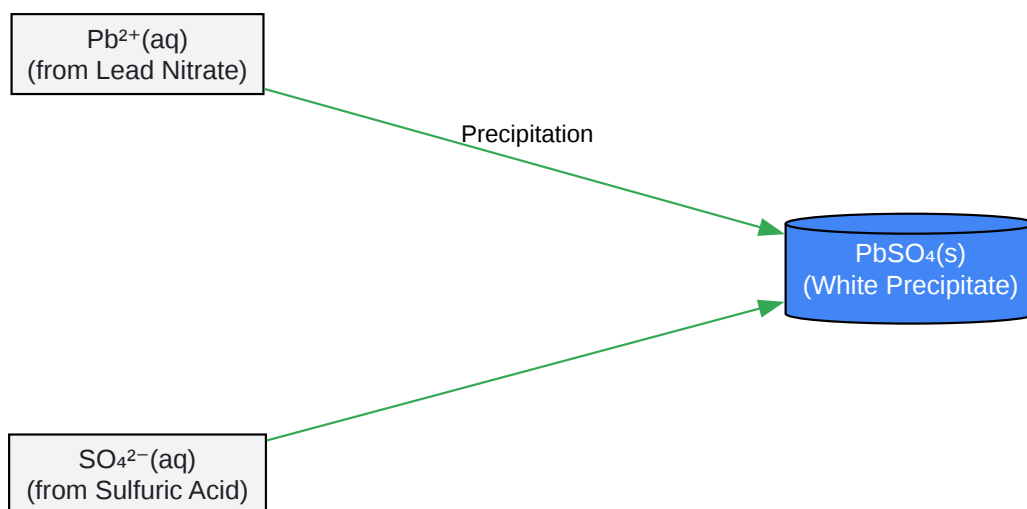
## Core Chemical Reactions

### Solubility and Precipitation

The most fundamental reaction involving **lead(II) sulfate** is its equilibrium in water. Due to its low solubility, it readily precipitates when aqueous solutions containing lead(II) ions (Pb<sup>2+</sup>) and sulfate ions (SO<sub>4</sub><sup>2-</sup>) are mixed.[4][5] The common source for aqueous Pb<sup>2+</sup> ions is the highly soluble lead(II) nitrate, Pb(NO<sub>3</sub>)<sub>2</sub>. [4][5]

The net ionic equation for the precipitation is: Pb<sup>2+</sup>(aq) + SO<sub>4</sub><sup>2-</sup>(aq) → PbSO<sub>4</sub>(s)[4]

This reaction is central to the gravimetric analysis of lead and is a key confirmatory test for Pb<sup>2+</sup> ions in qualitative analysis.[6][7]



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Caption: Precipitation of **lead(II) sulfate** from aqueous ions.

## Amphoteric Reactions: Behavior with Acids and Bases

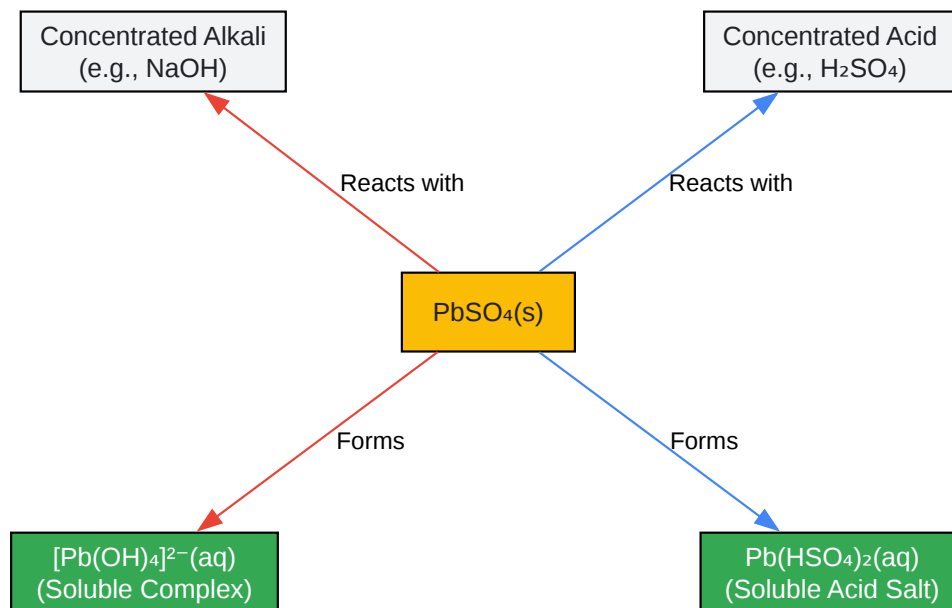
**Lead(II) sulfate** exhibits amphoteric properties, reacting with both concentrated acids and strong bases.

- Reaction with Strong Bases: In the presence of concentrated alkali solutions, such as sodium hydroxide (NaOH), **lead(II) sulfate** dissolves to form a soluble tetrahydroxoplumbate(II) complex.<sup>[1][8]</sup>



- Reaction with Concentrated Acids: It can also be dissolved in concentrated strong acids like sulfuric acid ( $\text{H}_2\text{SO}_4$ ), nitric acid ( $\text{HNO}_3$ ), or hydrochloric acid (HCl) to form soluble acidic salts or complex compounds.<sup>[1]</sup> In highly concentrated sulfuric acid (>80%), it forms lead hydrogensulfate,  $\text{Pb}(\text{HSO}_4)_2$ .<sup>[1]</sup>





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Caption: Amphoteric reactions of **lead(II) sulfate**.

## Complexation Reactions

**Lead(II) sulfate** is soluble in solutions containing certain complexing agents, most notably ammonium acetate and ammonium tartrate.<sup>[1][3][8]</sup> The acetate ions form a stable, soluble complex with lead(II), effectively dissolving the precipitate.<sup>[6][9]</sup>



This property is exploited in qualitative analysis to dissolve precipitated  $\text{PbSO}_4$  for further confirmatory tests.<sup>[6][10]</sup>

## Redox Reactions: The Lead-Acid Battery

The most significant application of **lead(II) sulfate** is in lead-acid rechargeable batteries. During the discharge cycle, both the lead (Pb) anode and the lead dioxide ( $\text{PbO}_2$ ) cathode are converted to **lead(II) sulfate**.<sup>[1][2][11][12]</sup> The process is reversed during charging.<sup>[1][2][12]</sup>

- Discharge (Electricity Generation):
  - Anode (-):  $\text{Pb(s)} + \text{HSO}_4^-(\text{aq}) \rightarrow \text{PbSO}_4(\text{s}) + \text{H}^+(\text{aq}) + 2\text{e}^-$
  - Cathode (+):  $\text{PbO}_2(\text{s}) + \text{HSO}_4^-(\text{aq}) + 3\text{H}^+(\text{aq}) + 2\text{e}^- \rightarrow \text{PbSO}_4(\text{s}) + 2\text{H}_2\text{O(l)}$
  - Overall:  $\text{Pb(s)} + \text{PbO}_2(\text{s}) + 2\text{H}_2\text{SO}_4(\text{aq}) \rightarrow 2\text{PbSO}_4(\text{s}) + 2\text{H}_2\text{O(l)}$
- Charge (Electricity Storage): The reactions are reversed.  $\text{PbSO}_4$  at the anode is reduced back to  $\text{Pb}$ , and  $\text{PbSO}_4$  at the cathode is oxidized back to  $\text{PbO}_2$ .

Failure to fully reverse this process can lead to the formation of stable, crystalline lead sulfate on the battery plates, a process known as sulfation, which is a primary cause of battery failure.

[\[11\]](#)[\[12\]](#)

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